"Thalidomide-NH-C5-NH2" solubility and preparation for experiments

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Compound of Interest

Compound Name:	*Thalidomide-NH-C5-NH2*
Cat. No.:	*B15620972*

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Application Notes and Protocols for Thalidomide-NH-C5-NH2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thalidomide-NH-C5-NH2 is a synthetic E3 ligase ligand-linker conjugate. It incorporates the thalidomide-based cereblon (CRBN) ligand and a C5 amine linker, making it a crucial building block in the development of Proteolysis Targeting Chimeras (PROTACs).[1][2][3][4] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of that protein by the proteasome.[2][3] This document provides detailed application notes on the solubility and preparation of **Thalidomide-NH-C5-NH2** for experimental use, along with relevant protocols and diagrams.

Chemical Properties and Solubility

The hydrochloride salt form, **Thalidomide-NH-C5-NH2** hydrochloride, is generally preferred for experimental use due to its enhanced water solubility and stability compared to the free base.

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[1]

Table 1: Physicochemical Properties of Thalidomide-NH-amido-C5-NH2

Property	Value	Reference
Molecular Formula	C20H25N5O5	[5][6]
Molar Mass	415.44 g/mol	[6]

Table 2: Solubility of **Thalidomide-NH-C5-NH2** Hydrochloride

Solvent/System	Solubility	Notes
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 2.08 mg/mL (≥ 5.27 mM)	Clear solution. Suitable for in vivo studies.[2]
10% DMSO / 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL (≥ 5.27 mM)	Clear solution. Suitable for in vivo studies.[2]
DMSO	Soluble	A stock solution can be prepared in DMSO. For a related compound, Thalidomide-NH-C4-NH-Boc, solubility in fresh DMSO is reported as 89 mg/mL.[6]
Ethanol	Sparingly Soluble	For a related compound, Thalidomide-NH-C4-NH-Boc, solubility in ethanol is reported as 2 mg/mL.[6]
Water	Insoluble	The free base is generally insoluble in water.[6]

Experimental Protocols

Preparation of Stock Solutions

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It is recommended to prepare a concentrated stock solution of **Thalidomide-NH-C5-NH2** hydrochloride in a suitable organic solvent, such as dimethyl sulfoxide (DMSO).

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh a precise amount of **Thalidomide-NH-C5-NH2** hydrochloride powder.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 4.52 mg of **Thalidomide-NH-C5-NH2** hydrochloride (Molar Mass with HCl: ~451.9 g/mol) in 1 mL of DMSO.
- Solubilization: If necessary, gently vortex or sonicate the solution at room temperature to ensure complete dissolution.
- Storage: Aliquot the stock solution into small, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.[2] Ensure the vials are sealed tightly to prevent moisture absorption.[2]

Preparation of Working Solutions for In Vitro Experiments

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration.

Protocol 2: Preparation of Working Solution for Cell Culture

- Thaw Stock Solution: Thaw a vial of the 10 mM DMSO stock solution at room temperature.
- Serial Dilution (Optional): If very low final concentrations are required, perform serial dilutions of the stock solution in DMSO or sterile phosphate-buffered saline (PBS).
- Final Dilution: Directly add the required volume of the stock solution (or diluted stock) to the pre-warmed cell culture medium. The final concentration of DMSO should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.

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- Mixing: Gently mix the medium by pipetting or swirling to ensure a homogenous solution.
- Application: Add the prepared medium to the cells immediately. It is recommended to prepare the working solution fresh for each experiment.

Preparation of Formulations for In Vivo Experiments

For animal studies, specific formulations are required to ensure solubility and bioavailability.

Protocol 3: Preparation of an In Vivo Formulation (PEG300/Tween-80)

This protocol yields a clear solution with a solubility of at least 2.08 mg/mL.[2]

- Prepare a 20.8 mg/mL DMSO Stock: Dissolve **Thalidomide-NH-C5-NH2** hydrochloride in DMSO to a concentration of 20.8 mg/mL.
- Solvent Addition (1 mL final volume example):
  - To 400 µL of PEG300, add 100 µL of the 20.8 mg/mL DMSO stock solution and mix thoroughly.
  - Add 50 µL of Tween-80 to the mixture and mix until uniform.
  - Add 450 µL of saline (0.9% w/v sodium chloride in sterile water) to bring the final volume to 1 mL.
- Final Solution: The final concentrations of the components are 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Administration: Use the freshly prepared formulation for administration on the same day.[2] If precipitation occurs, gentle heating or sonication can be used to aid dissolution.[2]

Protocol 4: Preparation of an In Vivo Formulation (SBE-β-CD)

This protocol also yields a clear solution with a solubility of at least 2.08 mg/mL.[2]

- Prepare a 20.8 mg/mL DMSO Stock: As in Protocol 3.

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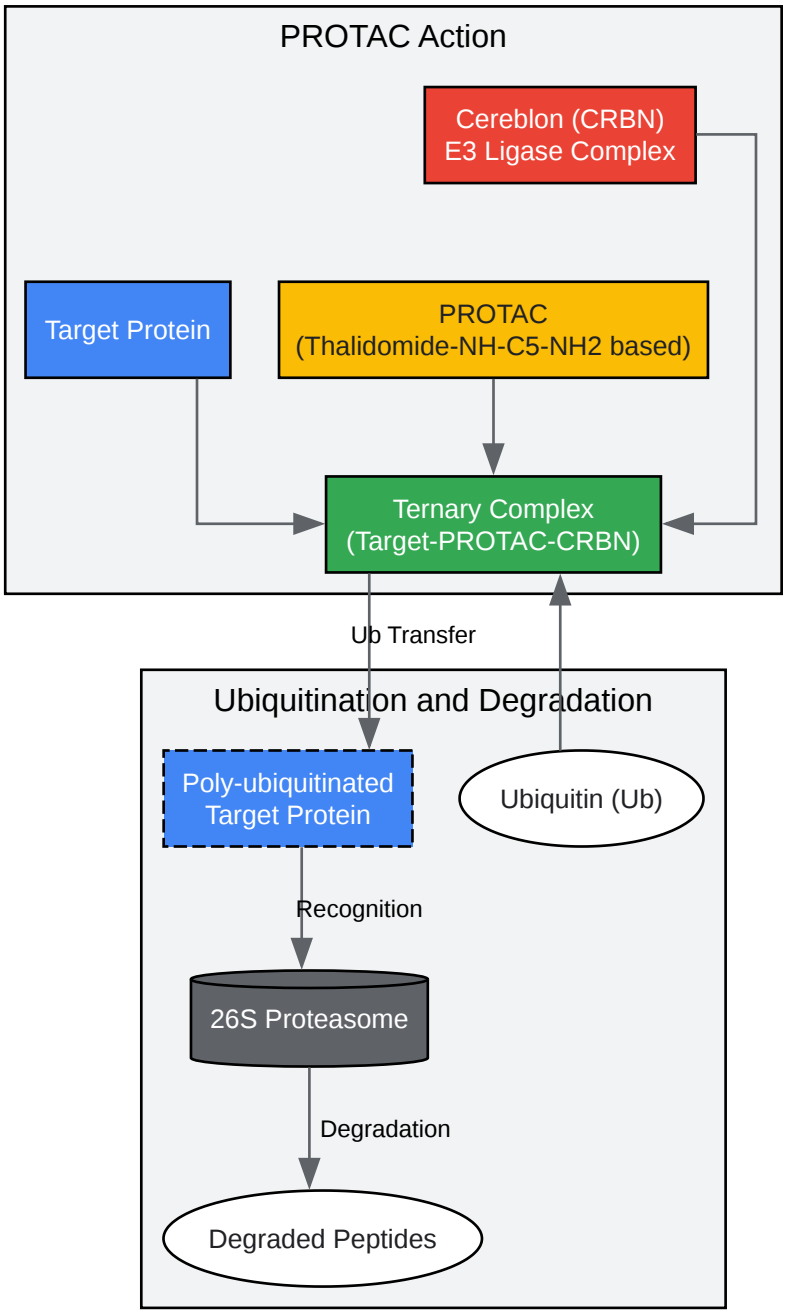
- Prepare 20% SBE-β-CD in Saline: Dissolve 2 g of SBE-β-CD powder in 10 mL of saline until the solution is clear. This solution can be stored at 4°C for one week.
- Solvent Addition (1 mL final volume example):
  - To 900 µL of the 20% SBE-β-CD in saline solution, add 100 µL of the 20.8 mg/mL DMSO stock solution.
  - Mix thoroughly until a clear solution is obtained.
- Final Solution: The final concentrations are 10% DMSO and 90% (20% SBE-β-CD in Saline).
- Administration: Use the freshly prepared formulation for administration on the same day.[2]

Signaling Pathway and Experimental Workflow

Thalidomide-NH-C5-NH2 functions as a linker-ligand conjugate in PROTACs, which hijack the ubiquitin-proteasome system to induce targeted protein degradation. The thalidomide moiety specifically binds to the E3 ubiquitin ligase cereblon (CRBN).

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PROTAC-Mediated Protein Degradation Pathway



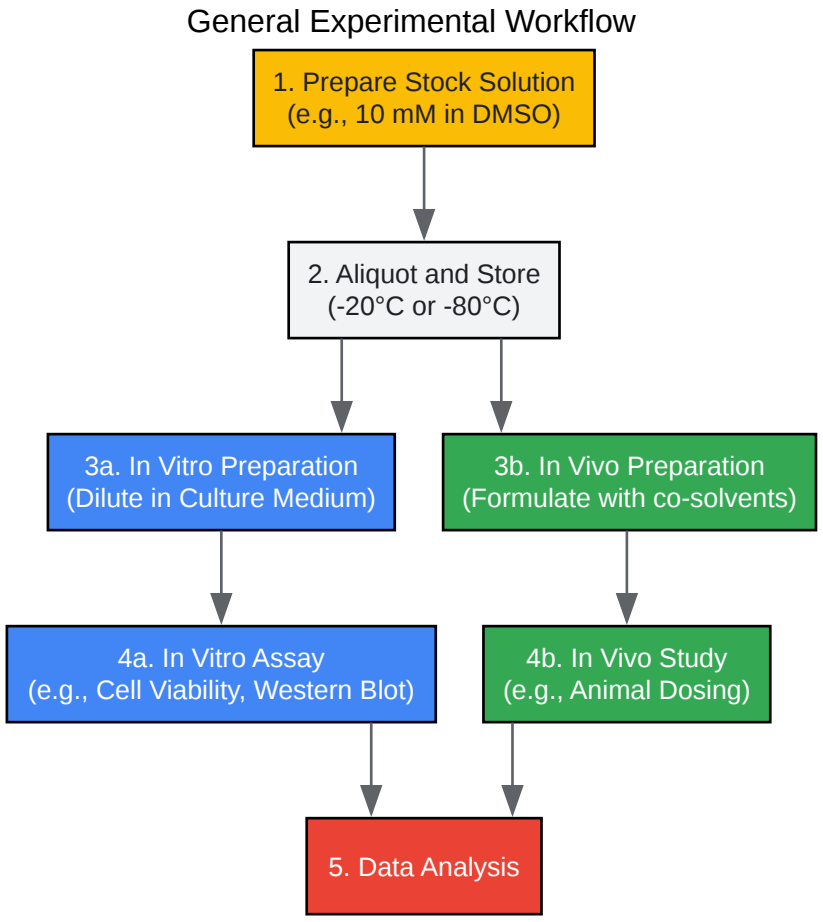
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Caption: PROTAC-mediated protein degradation pathway.

The diagram above illustrates the mechanism of action for a PROTAC utilizing a thalidomide-based ligand. The PROTAC molecule facilitates the formation of a ternary complex between

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the target protein and the CRBN E3 ligase complex. This proximity induces the poly-ubiquitination of the target protein, marking it for degradation by the 26S proteasome.



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Caption: General experimental workflow for using **Thalidomide-NH-C5-NH2**.

This workflow outlines the key steps for preparing and using **Thalidomide-NH-C5-NH2** in both in vitro and in vivo experimental settings, from stock solution preparation to data analysis.

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